Part 1: Chemical Rationale & Retrosynthetic Analysis

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Compound of Interest

Compound Name:	*FNIR-Tag-CO2H*
Cat. No.:	*B1192725*

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1.1 The Aggregation Problem Traditional sulfonated cyanines (e.g., Cy7, IR-800CW) possess a hydrophobic polymethine core. In aqueous buffers, these planar molecules stack face-to-face (H-aggregates), causing a hypsochromic shift in absorption and drastic fluorescence quenching.

1.2 The FNIR-Tag Solution The FNIR-Tag design (pioneered by the Schnermann Lab, NCI) utilizes a steric and electronic engineering strategy:

- Meso-Substitution: A bulky, electron-donating ether linkage at the central (C4') position of the heptamethine chain disrupts planar stacking.
- Zwitterionic Balance: Strategic placement of sulfonate (negative) and quaternary ammonium (positive) groups ensures water solubility while maintaining a net charge that minimizes non-specific binding to serum proteins.

1.3 Retrosynthetic Logic The synthesis is modular, converging on the modification of a meso-chloro heptamethine intermediate.

- Target: **FNIR-Tag-CO2H** (Carboxylic Acid functionalized).

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- Precursors:
  - Sulfonated Indolenine: The heterocyclic termini.
  - Vilsmeier-Haack Reagent: Provides the polymethine bridge and the reactive central chlorine.
  - Phenoxy/Alkoxy Linker: The "shielding" unit that displaces the chlorine.

Part 2: Detailed Synthesis Protocol

Note: All chemical synthesis should be performed in a fume hood with appropriate PPE. Cyanine dyes are potent light absorbers; minimize light exposure by wrapping flasks in foil.

Phase 1: Synthesis of the Meso-Chloro Intermediate (The Scaffold)

This step constructs the heptamethine skeleton with a reactive chlorine handle.

Reagents:

- 2,3,3-Trimethyl-5-sulfonato-3H-indole-1-ium (Sulfonated Indolenine).
- 2-Chloro-1-formyl-3-(hydroxymethylene)cyclohex-1-ene (Linker).
- Sodium Acetate (NaOAc).
- Solvent: Acetic Acid / Acetic Anhydride (1:1).

Protocol:

- Dissolution: Dissolve the Sulfonated Indolenine (2.0 eq) and the Chloro-Linker (1.0 eq) in a mixture of glacial acetic acid and acetic anhydride.
  - Scientist's Note: The acetic anhydride acts as a dehydrating agent, driving the condensation equilibrium forward.

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- Condensation: Heat the mixture to 80–90°C for 2–4 hours. The solution will turn dark green/blue.
- Precipitation: Cool to room temperature. Pour the reaction mixture into cold diethyl ether or ethyl acetate. The sulfonated dye will precipitate.[1]
- Isolation: Filter the solid crude (often called "IR-783" or similar chloro-dye intermediate). Wash extensively with ether to remove residual acetic acid.

Phase 2: The "FNIR" Functionalization (Displacement Step)

This is the critical step where the generic cyanine is converted into the non-aggregating FNIR-Tag.

Reagents:

- Meso-Chloro Intermediate (from Phase 1).
- Linker Alcohol: 4-hydroxy-substituted benzoic acid derivative or a specific PEGylated phenol (depending on exact FNIR variant). For **FNIR-Tag-CO2H**, a hydroxy-phenyl-propionic acid or similar nucleophile is used.
- Base: Sodium Hydride (NaH) or Cesium Carbonate (Cs2CO3).
- Solvent: Anhydrous DMF or DMSO.

Protocol:

- Activation: In a dry flask under Argon, dissolve the Linker Alcohol (1.2 eq) in anhydrous DMF. Add NaH (2.0 eq) carefully at 0°C to generate the phenoxide/alkoxide nucleophile. Stir for 15 min.
- Displacement: Add the Meso-Chloro Intermediate (1.0 eq) to the reaction.
  - Mechanism:[2][3] This proceeds via an S_RN1 or addition-elimination mechanism. The chlorine is a good leaving group at the meso position due to the electron-deficient nature

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of the polymethine chain.

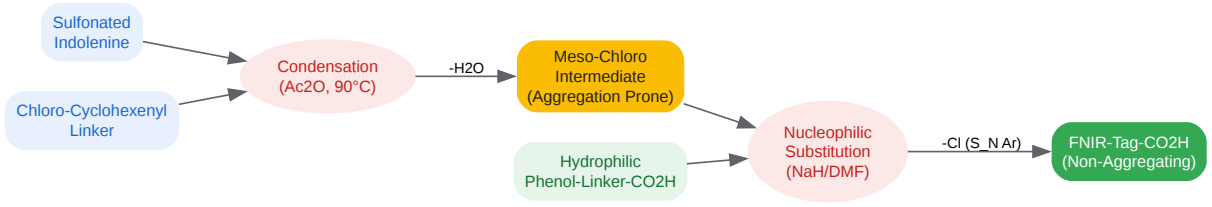
- Reaction: Warm to 60°C and stir for 3–6 hours. Monitor by LC-MS.[2]
  - Endpoint: Disappearance of the Cl-dye mass (M) and appearance of the O-substituted product (M - Cl + Linker).
- Quench: Carefully quench with dilute HCl or acetic acid to neutralize the excess base.

Phase 3: Final Deprotection (If using esters)

If the linker used in Phase 2 was an ester (e.g., methyl ester), perform a saponification:

- Dissolve in MeOH/H2O (1:1).
- Add LiOH (1M). Stir at RT for 1 hour.
- Acidify to pH ~3 to protonate the carboxylic acid (-CO2H).

Part 3: Visualization of Synthesis Logic



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Caption: Modular synthesis of **FNIR-Tag-CO2H** via late-stage meso-chlorine displacement.

Part 4: Purification Strategy (The Bottleneck)

Purification of sulfonated cyanines is notoriously difficult due to their amphiphilic nature and tendency to streak on silica. Reverse-Phase HPLC is mandatory.

4.1 Preparative HPLC Protocol

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Parameter	Setting/Value	Rationale
Column	C18 Prep Column (e.g., Phenomenex Luna or Waters XBridge), 5µm, 100Å	C18 provides adequate retention for the hydrophobic core.
Mobile Phase A	Water + 0.1% TFA (or 10mM TEAA pH 7)	TFA keeps the -CO2H protonated for sharper peaks. TEAA is better if acid sensitivity is a concern.
Mobile Phase B	Acetonitrile (MeCN) + 0.1% TFA	Organic modifier to elute the dye.
Gradient	5% B to 60% B over 30 mins	Shallow gradient is required to separate the mono-substituted product from bis-substituted byproducts.
Detection	700 nm (Abs) and 254 nm	Monitor the NIR channel specifically to ignore non-dye impurities.

4.2 Workflow Description

- Filtration: Dissolve crude reaction mix in DMSO/Water (1:1). Filter through a 0.22 µm PTFE filter to remove insoluble aggregates.
- Injection: Inject onto the Prep-HPLC.
- Fraction Collection: Collect the major peak (typically elutes around 35-45% MeCN).
  - Critical Check: Analyze fractions by LC-MS immediately. Look for the zwitterionic mass.
- Desalting/Concentration: Pool pure fractions. Lyophilize (freeze-dry) immediately.
  - Warning: Do not use rotary evaporation with heat, as it can degrade the dye.

Part 5: Quality Control & Characterization

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A self-validating system requires confirming structure and purity before biological use.

5.1 Required QC Metrics

Method	Acceptance Criteria	Purpose
LC-MS (ESI-)	Mass within ± 0.5 Da of calc. MW	Confirm identity and absence of hydrolyzed byproducts.
HPLC Purity	> 95% at 750 nm	Ensure no competing fluorophores.
1H NMR	Characteristic polymethine peaks (6.0–8.5 ppm)	Verify the integrity of the linker and alkyl chains.
UPLC-UV-Vis	~765 nm, ~788 nm	Confirm spectral properties.

5.2 Aggregation Test (The "Schnermann" Test) To verify the "FNIR" property:

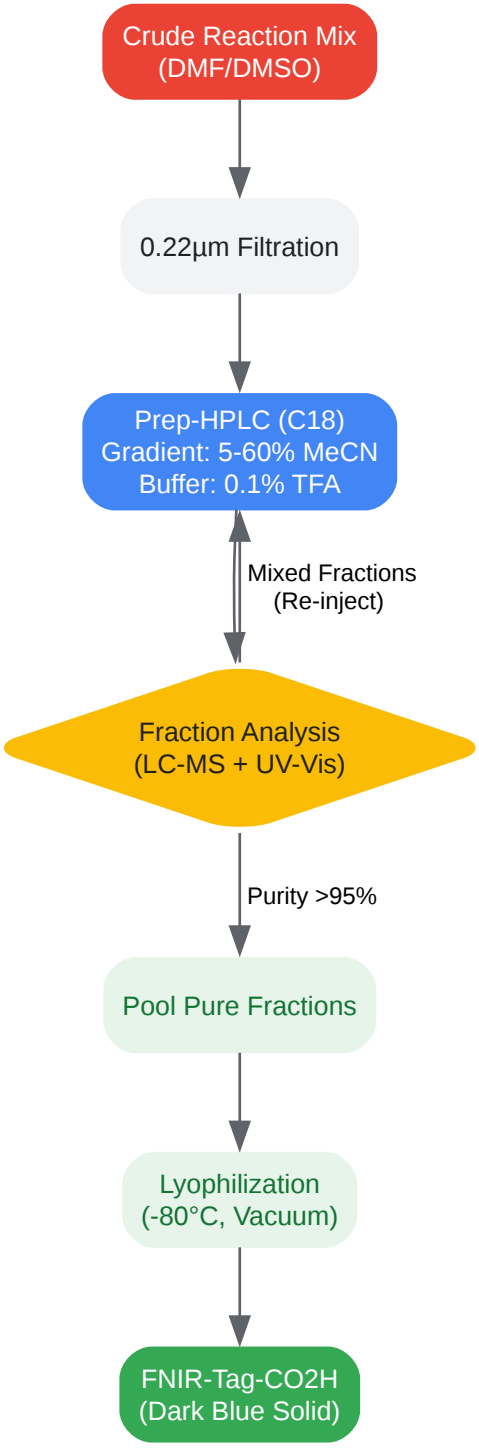
- Prepare a conjugate (e.g., with BSA or an Antibody) at high density (DOL > 3).
- Measure Absorbance.[4][5]
- Pass: The spectrum remains sharp (monomeric).
- Fail: A new shoulder appears at ~700-720 nm (H-aggregate band).

Part 6: Handling & Storage

- Storage: Lyophilized powder at -20°C, desiccated, and protected from light. Stable for >12 months.
- Solubilization: Reconstitute in anhydrous DMSO for stock solutions (10 mM). Dilute into PBS for conjugation.
- pH Sensitivity: Avoid prolonged exposure to high pH (>9.0) which can attack the polymethine bridge.

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Part 7: Workflow Diagram



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Caption: Critical path for the purification of hydrophilic cyanine dyes.

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